

The Role of 6-Methoxydihydrosanguinarine in Ferroptosis Induction: A Technical Guide

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Compound of Interest		
Compound Name:	6-Methoxydihydrosanguinarine	
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Introduction

Ferroptosis, a regulated form of cell death characterized by iron-dependent lipid peroxidation, has emerged as a promising therapeutic target in oncology. Natural compounds that can modulate this pathway are of significant interest. **6-Methoxydihydrosanguinarine** (6-MDS), an alkaloid derived from Macleaya cordata, has demonstrated anti-tumor effects, and recent evidence elucidates its function in inducing ferroptosis, particularly in hepatocellular carcinoma (HCC). This technical guide provides an in-depth overview of the mechanisms, experimental validation, and key data associated with 6-MDS-induced ferroptosis.

Core Mechanism of Action

The primary mechanism by which **6-Methoxydihydrosanguinarine** induces ferroptosis is through the transcriptional downregulation of Glutathione Peroxidase 4 (GPX4).[1][2][3] GPX4 is a crucial enzyme that detoxifies lipid peroxides, thereby protecting cells from ferroptotic death. By reducing GPX4 expression, 6-MDS leads to an accumulation of lipid reactive oxygen species (ROS), culminating in lipid peroxidation and subsequent cell death.[1][2][3] This process is dependent on the generation of ROS, as the cytotoxic effects of 6-MDS can be mitigated by ROS scavengers.[1][2][3]

Signaling Pathway

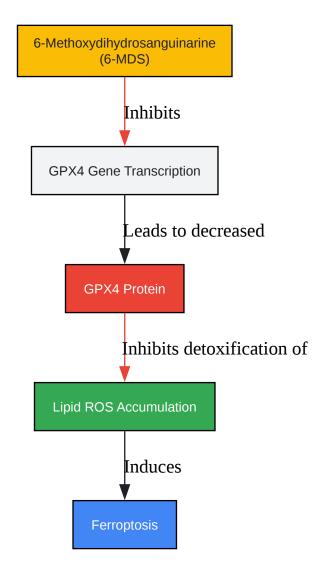


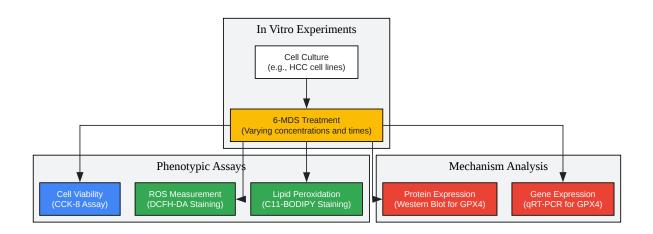
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The signaling cascade initiated by **6-Methoxydihydrosanguinarine** that leads to ferroptosis is centered on the inhibition of the GPX4-mediated antioxidant pathway.









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References

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- 2. Bioactive natural alkaloid 6-Methoxydihydrosanguinarine exerts anti-tumor effects in hepatocellular carcinoma cells via ferroptosis PubMed [pubmed.ncbi.nlm.nih.gov]
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